

Application Notes and Protocols for Selenium-82

Double Beta Decay Search

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Compound of Interest

Compound Name: Selenium-82

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This document provides a detailed overview of the experimental setups and protocols for the search of the double beta decay of **Selenium-82** (^{82}Se). The content is intended to guide researchers and scientists in understanding the intricate methodologies employed in these rare event searches.

Introduction to Selenium-82 Double Beta Decay

Double beta decay is a rare nuclear decay process where two neutrons in a nucleus are simultaneously converted into two protons, with the emission of two electrons and two anti-neutrinos. The neutrinoless mode of this decay ($0\nu\beta\beta$), should it be observed, would have profound implications for particle physics, demonstrating that neutrinos are their own antiparticles (Majorana particles) and providing information on the neutrino mass scale.

Selenium-82 is a promising candidate isotope for these searches due to its relatively high Q-value (the total energy released in the decay) of approximately 2998 keV, which places the potential $0\nu\beta\beta$ signal in a region with typically lower background radiation.^[1]

Key Experiments and Methodologies

Several major experiments have searched for or are currently searching for the double beta decay of ^{82}Se . These experiments utilize different detector technologies and methodologies to achieve ultra-low background conditions and high detection efficiency. The primary experiments discussed in these notes are NEMO-3, its successor SuperNEMO, and CUPID-0.

Data Presentation: Comparison of Key ^{82}Se Double Beta Decay Experiments

Parameter	NEMO-3	SuperNEMO (Demonstrator)	CUPID-0
^{82}Se Isotope Mass	~0.932 kg[2]	~6.11 kg[1][3]	~10 kg of Zn^{82}Se crystals[4]
Enrichment of ^{82}Se	Not specified	96-99%[1]	95%[4]
Detector Technology	Tracker-Calorimeter[5]	Tracker-Calorimeter[3][5]	Cryogenic Calorimeters (Scintillating Bolometers)[4]
^{82}Se Source Form	Thin foils[6]	Thin foils[1][3]	Zinc Selenide (ZnSe) crystals[4]
Energy Resolution (at $Q\beta\beta$)	~3.6% (σ) at 3 MeV[2]	~1.7% (σ) at 3 MeV (projected)[2]	High, not explicitly stated in %
$2\nu\beta\beta$ Half-life Measurement	$[9.39 \pm 0.17(\text{stat}) \pm 0.58(\text{syst})] \times 10^{19} \text{ y}$ [7]	Precise measurements planned[5]	$[8.60 \pm 0.03(\text{stat}) + 0.17/-0.10(\text{syst})] \times 10^{19} \text{ y}$ [8]
$0\nu\beta\beta$ Half-life Limit (90% C.L.)	$> 2.5 \times 10^{23} \text{ y}$ [7]	$> 6.5 \times 10^{24} \text{ y}$ (projected)[9]	$> 4.6 \times 10^{24} \text{ y}$ [10]
Background Index (counts/keV/kg/y)	Not explicitly stated	$< 10^{-4}$ (projected)[5]	$(3.6 + 1.9/-1.4) \times 10^{-3}$ [11]
Location	Modane Underground Laboratory (LSM)[5]	Modane Underground Laboratory (LSM)[3]	Gran Sasso National Laboratory (LNGS)[4]

Experimental Protocols

Protocol 1: NEMO-3 & SuperNEMO - Tracker-Calorimeter Technique

This protocol outlines the general methodology employed by the NEMO-3 and SuperNEMO experiments, which utilize a distinctive combination of a tracking detector and a calorimeter.[5] This allows for the reconstruction of the full topology of the decay event, providing powerful background rejection capabilities.[9]

1. Source Foil Preparation and Enrichment:

- Obtain **Selenium-82** with high isotopic enrichment (e.g., >95%).[1] The enrichment is typically performed via gas centrifugation of Selenium Hexafluoride (SeF₆).[12]
- Produce thin, ultra-radiopure foils of ⁸²Se.[1] The SuperNEMO demonstrator uses 34 foils, each 0.3 mm thick.[1][3]
- The purification processes aim to achieve activities below 2 μBq/kg for ²⁰⁸Tl and 10 μBq/kg for ²¹⁴Bi.[1]

2. Detector Assembly:

- The detector is modular, with the source foils placed in the center.[3]
- Surrounding the foils is a tracking detector, composed of drift cells operating in Geiger mode, to reconstruct the trajectories of the emitted electrons.[2][3]
- The tracking volume is enclosed by a calorimeter made of plastic scintillator blocks coupled to photomultiplier tubes (PMTs) to measure the energy of the electrons.[2][3]

3. Shielding and Environment:

- The entire detector is housed deep underground to reduce the cosmic-ray induced background.[3][5]
- A multi-layered shield is employed to mitigate background radiation from the surrounding rock and detector materials. This typically includes layers of iron to shield against gamma rays and water or polyethylene to moderate and capture neutrons.[2]
- A magnetic field is applied to the tracking volume to help distinguish between electrons and positrons by their curvature.[9]

4. Data Acquisition and Analysis:

- The signals from the tracking detector and calorimeter are recorded for each event.
- Event reconstruction software is used to identify two-electron events originating from a common vertex on the source foil.
- Cuts are applied to the data based on the reconstructed topology, energy of the electrons, and time-of-flight to discriminate signal from background events.[\[13\]](#)
- The energy spectrum of the two-electron events is analyzed to search for a peak at the Q-value of ^{82}Se , which would be the signature of neutrinoless double beta decay.

Protocol 2: CUPID-0 - Cryogenic Calorimeter (Scintillating Bolometer) Technique

The CUPID-0 experiment pioneered the use of scintillating bolometers for the search of ^{82}Se double beta decay. This technique offers excellent energy resolution and powerful particle identification capabilities.[\[4\]](#)

1. Enriched Crystal Production:

- Procure **Selenium-82** enriched to a high level (e.g., 95%).[\[4\]](#)
- Synthesize high-purity Zinc Selenide (ZnSe) crystals using the enriched ^{82}Se .[\[4\]](#) These crystals serve as both the source of the decay and the detector.
- The CUPID-0 experiment utilized an array of 24 enriched Zn^{82}Se crystals.[\[4\]](#)

2. Detector Assembly and Cryogenics:

- Each ZnSe crystal is coupled to a sensitive thermometer, typically a Neutron Transmutation Doped (NTD) germanium thermistor.[\[4\]](#)
- The crystal and thermistor assembly form a cryogenic calorimeter, or bolometer.
- The array of bolometers is cooled to extremely low temperatures, close to absolute zero (~10 mK), in a dilution refrigerator.[\[4\]](#) At these temperatures, the heat capacity of the crystals is

very low, and the energy deposited by a particle interaction results in a measurable temperature increase.

- Light detectors are also used to measure the scintillation light produced in the ZnSe crystals. The simultaneous measurement of heat and light allows for efficient discrimination between alpha and beta/gamma events, a crucial tool for background rejection.[4]

3. Shielding and Background Reduction:

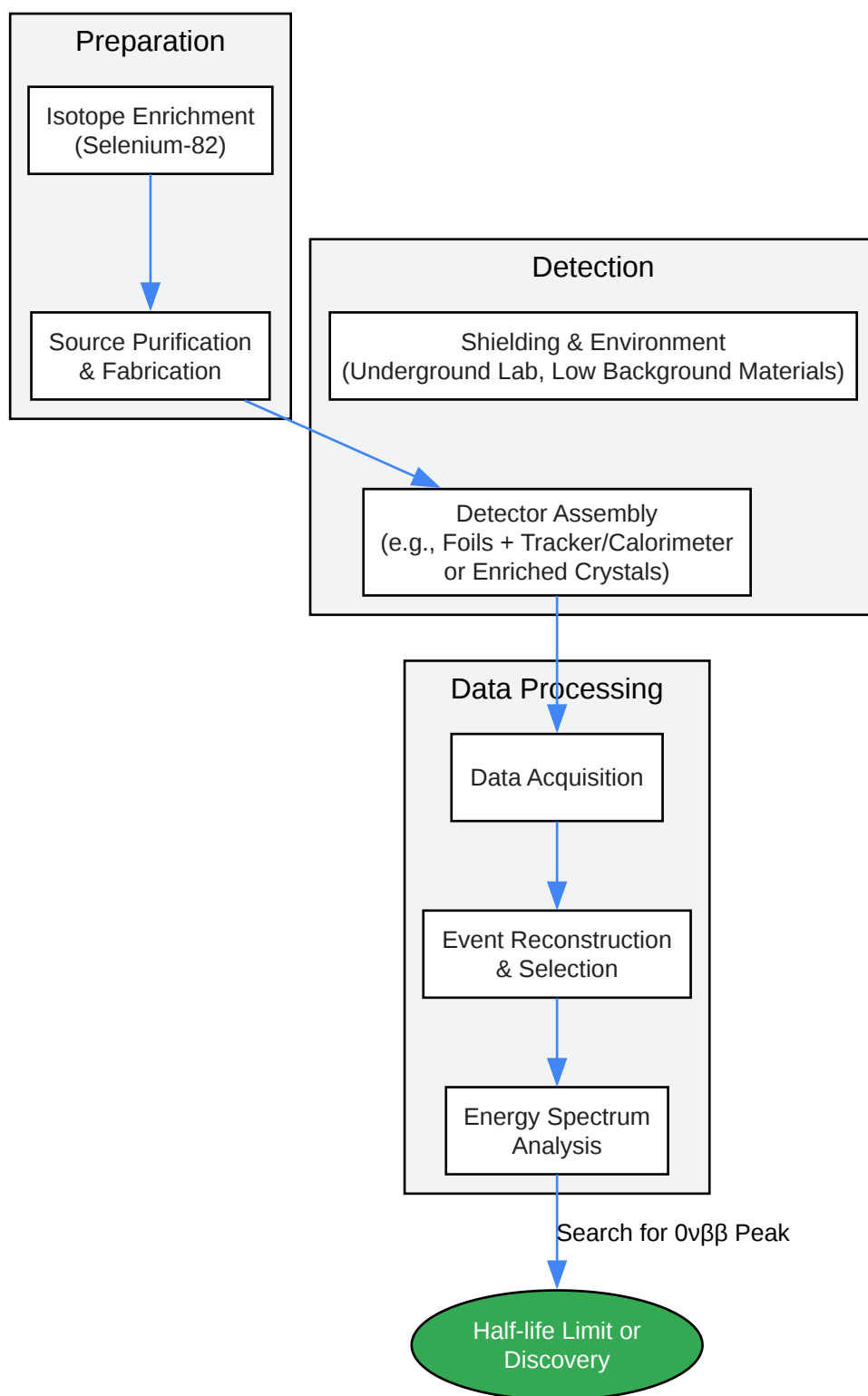
- The experiment is located deep underground at the Gran Sasso National Laboratory to shield from cosmic rays.[4]
- A multi-layered passive shield, typically made of high-purity copper and lead, surrounds the cryostat to reduce external gamma radiation.
- An active muon veto system can be used to tag and reject events coincident with cosmic muons.
- Strict protocols for material selection, cleaning, and detector assembly are followed to minimize radioactive contamination.[11]

4. Data Acquisition and Analysis:

- The temperature pulses from the thermistors and the light signals from the light detectors are continuously recorded.
- Pulse shape analysis is performed to determine the energy of each event and to discriminate between different types of particles.[11]
- The energy spectrum of the beta/gamma events is constructed.
- A search for a peak at the Q-value of ^{82}Se is performed in the background-suppressed energy spectrum.

Visualizations

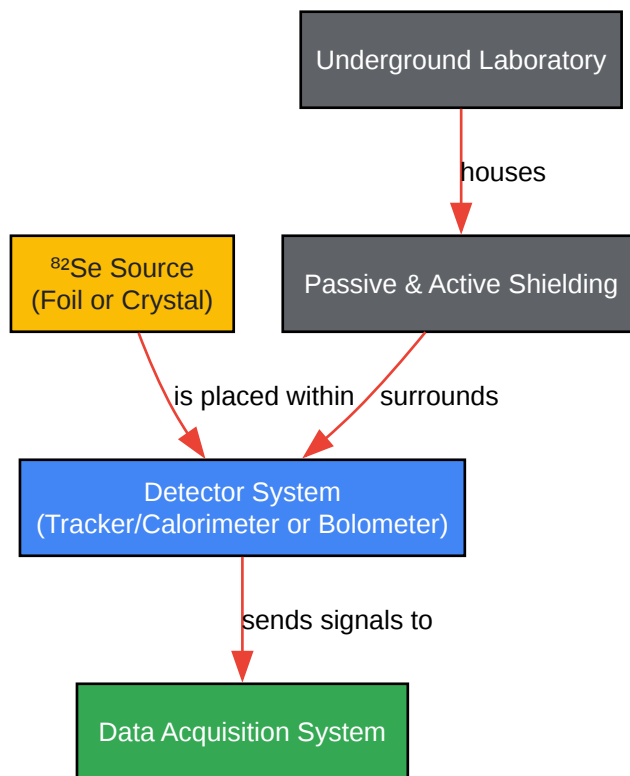
Diagram 1: General Experimental Workflow



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Caption: Workflow for a **Selenium-82** double beta decay experiment.

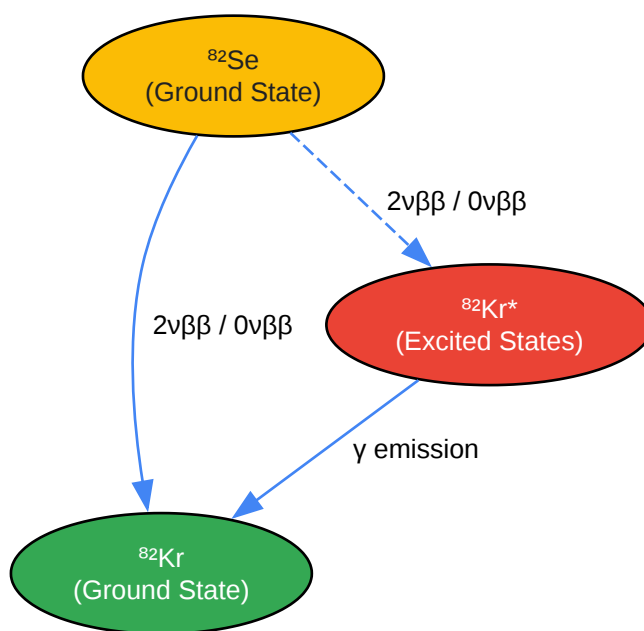
Diagram 2: Logical Relationships of Experimental Components



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Caption: Interrelation of key components in a double beta decay search.

Diagram 3: Selenium-82 Double Beta Decay Scheme



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Caption: Simplified decay scheme of **Selenium-82** to Krypton-82.

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